

Deruxtecan analog 2 monoTFA chemical structure and properties

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Compound of Interest

Compound Name: Deruxtecan analog 2 monoTFA

Cat. No.: B12372662

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In-Depth Technical Guide: Deruxtecan Analog 2 monoTFA

This technical guide provides a comprehensive overview of **Deruxtecan analog 2 monoTFA**, a drug-linker conjugate for antibody-drug conjugates (ADCs), intended for researchers, scientists, and drug development professionals.

Chemical Structure and Properties

Deruxtecan analog 2 monoTFA is a homolog of Deruxtecan, a key component in the successful antibody-drug conjugate Enhertu® (trastuzumab deruxtecan). It is a conjugate of a potent topoisomerase I inhibitor, a derivative of camptothecin, with a linker designed for attachment to a monoclonal antibody. The "monoTFA" designation indicates the presence of one trifluoroacetic acid molecule, likely as a salt.

Chemical Structure:

While a definitive 2D structure image is not publicly available, the chemical structure can be inferred from its SMILES notation.

SMILES Notation:

O=C(N[C@H]1CCC2=C3C1=C(CN4C(C(COC([C@@]5(CC)O)=O)=C5C=C46)=O)C6=NC3=CC(F)=C2C)COCNC(CN)=O.O=C(F)(F)F

Physicochemical and General Properties:

A summary of the key chemical and physical properties of **Deruxtecan analog 2 monoTFA** is presented in Table 1.

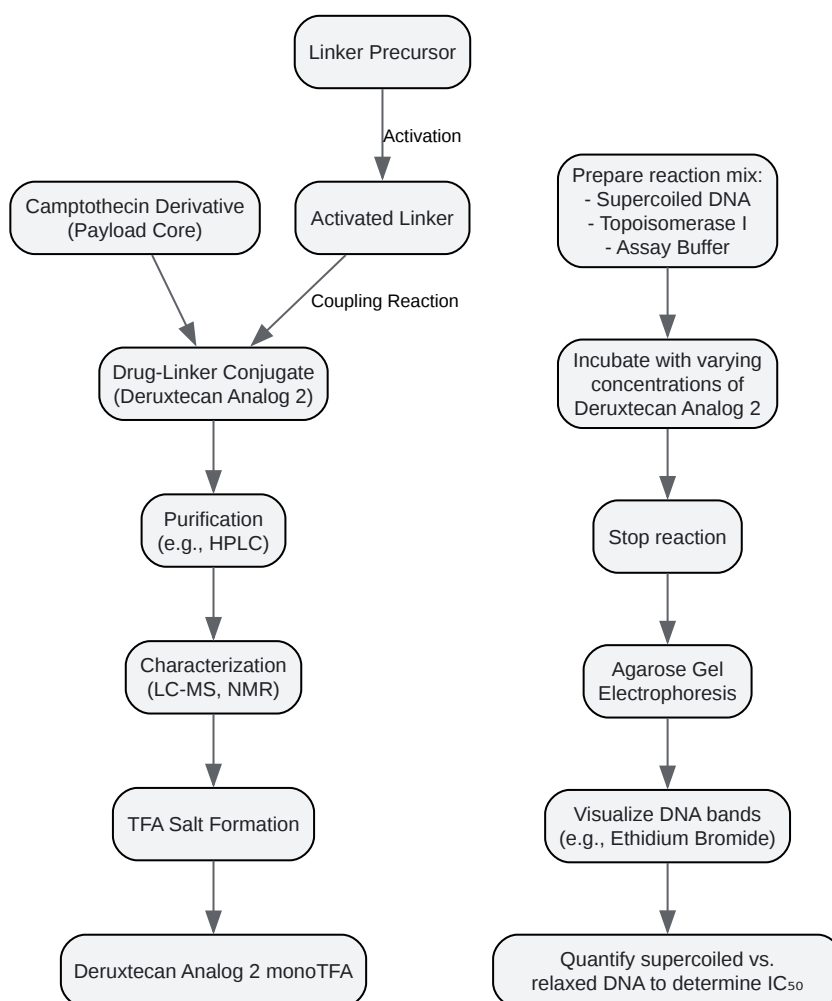
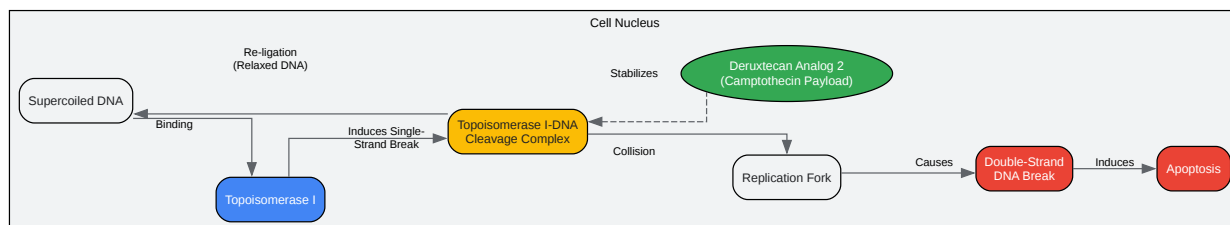
Property	Value	Reference(s)
Molecular Formula	C ₃₁ H ₃₁ F ₄ N ₅ O ₉	[1]
Molecular Weight	693.60 g/mol	[1]
CAS Number	2758874-59-6	[1]
Appearance	Off-white to light yellow solid	[1]
Purity	≥99.56%	[1]
Solubility	Soluble in DMSO (≥ 100 mg/mL), and in formulations of PEG300, Tween-80, and saline (≥ 2 mg/mL).	[2][3]
Storage Conditions	Store at -20°C, sealed, and protected from moisture and light. In solvent, store at -80°C for up to 6 months or -20°C for up to 1 month.	[2]

Mechanism of Action and Signaling Pathway

The cytotoxic payload of **Deruxtecan analog 2 monoTFA** is a camptothecin analog. Camptothecins are potent inhibitors of topoisomerase I, a nuclear enzyme essential for DNA replication and transcription.

Topoisomerase I Inhibition Pathway:

Topoisomerase I relieves torsional stress in DNA by inducing transient single-strand breaks. The enzyme covalently binds to the 3'-phosphate end of the broken DNA strand, forming a cleavage complex. Camptothecin and its analogs stabilize this cleavage complex, preventing the re-ligation of the DNA strand. When the replication fork encounters this stabilized complex, it leads to the formation of irreversible double-strand DNA breaks, ultimately triggering apoptosis and cell death.



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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com